

A Comprehensive Technical Overview of 5-Bromo-2-nitropyridine

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Compound of Interest

Compound Name: 5-Bromo-2-nitropyridine

Cat. No.: B047719

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This document provides a detailed summary of the fundamental physicochemical properties of **5-Bromo-2-nitropyridine**, a key reagent in various synthetic applications. The information presented is intended for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Properties

The core molecular attributes of **5-Bromo-2-nitropyridine** are summarized in the table below. These values are fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₃ BrN ₂ O ₂ [1] [2] [3]
Molecular Weight	202.99 g/mol [1] [2] [3]
CAS Number	39856-50-3 [1] [2] [4]

Experimental Considerations

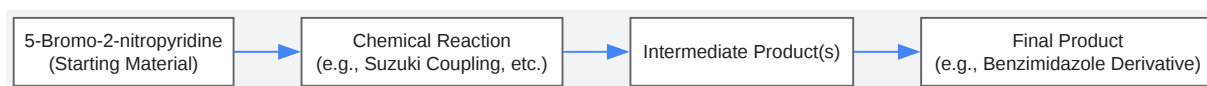
The determination of the molecular weight and formula of a compound like **5-Bromo-2-nitropyridine** is typically achieved through a combination of mass spectrometry and elemental analysis.

- **Mass Spectrometry:** This technique provides a precise mass-to-charge ratio, which is instrumental in determining the molecular weight of a compound.
- **Elemental Analysis:** This method determines the percentage composition of the individual elements (carbon, hydrogen, nitrogen, etc.) within the compound, which is used to confirm the empirical and molecular formula.

Due to the standardized and universally accepted nature of these analytical techniques, a detailed experimental protocol is not provided within this document. Researchers are advised to consult standard laboratory operating procedures for these methods.

Contextual Relationships in Synthesis

While there are no biological signaling pathways directly associated with **5-Bromo-2-nitropyridine** itself, its utility is demonstrated in the synthesis of biologically active molecules. For instance, it is employed as a reagent in the synthesis of novel benzimidazoles, which are potent inhibitors of TIE-2 and VEGFR-2 tyrosine kinase receptors[4]. The logical workflow for such a synthetic process can be conceptualized as follows:



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References

- 1. 5-Bromo-2-nitropyridine synthesis - chemicalbook [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. 39856-50-3 CAS | 5-BROMO-2-NITROPYRIDINE | Pyridines | Article No. 2296H [lobachemie.com]

- 4. pharmaffiliates.com [pharmaffiliates.com]
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